

Comprehensive Application Notes and Protocols for 4-Chloro-3-Sulfamoylbenzoic Acid

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 4-Chloro-3-sulfamoylbenzoic acid

CAS No.: 1205-30-7

Cat. No.: S591199

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Chemical Profile and Primary Applications

4-Chloro-3-sulfamoylbenzoic acid (CAS RN: 1205-30-7) is an important synthetic intermediate in pharmaceutical chemistry. This compound, with the molecular formula $C_7H_6ClNO_4S$ and a molecular weight of 235.64 g/mol, is a white to almost white crystalline powder [1] [2]. It is characterized by high purity (>98.0%) and a melting point of approximately 261 °C [1] [3] [2]. The molecule features both a carboxylic acid and a sulfonamide functional group, making it a versatile building block for constructing more complex molecules, particularly in the development of active pharmaceutical ingredients (APIs) [3] [4].

Its primary application lies in the synthesis of **Indapamide** ($C_{16}H_{16}ClN_3O_3S$), a well-known antihypertensive drug used to treat essential arterial hypertension [5] [4]. Furthermore, its structural motif places it within the valuable chemical class of **sulfamoyl benzoic acids (SBAs)**, which have attracted significant research interest for their potential as specific agonists for G protein-coupled receptors (GPCRs) like LPA₂, which mediates antiapoptotic and mucosal barrier-protective effects [6]. Beyond cardiovascular therapy, sulfonamide derivatives demonstrate a broad spectrum of biological activities, including anti-bacterial, anti-fungal, anti-inflammatory, and carbonic anhydrase inhibition properties [3].

Physical and Chemical Properties

Table 1: Physicochemical Properties of **4-Chloro-3-sulfamoylbenzoic Acid**

Property	Value / Description
CAS RN	1205-30-7
Molecular Formula	C ₇ H ₆ ClNO ₄ S
Molecular Weight	235.64 g/mol
Physical Appearance	White to almost white powder to crystal [1] [2]
Melting Point	261 °C [1] [3] [2]
Purity (HPLC)	>98.0% [1] [2]
Storage Conditions	Room temperature, recommended in a cool and dark place (<15°C) [1] [2]

Table 2: Spectroscopic Properties and Characterization Data

Technique	Key Findings
FT-IR & FT-Raman	Used for experimental spectroscopic characterization. The computed wave numbers were in accord with experimentally measured values, confirming the molecular structure [3].
Single-Crystal X-ray Diffraction (SCXRD)	Employed for explicit structural characterization, confirming the supramolecular aggregation via N–H···O and O–H···O hydrogen bonds, forming a three-dimensional network [3].
NMR	Confirmed to be consistent with the expected structure [1] [2].
Hirshfeld Surface Analysis	Used to quantify intermolecular interactions, revealing that H...H (34.6%), O...H (32.1%), and Cl...H (11.0%) contacts are the most significant [3].

Synthetic Application Protocol: Synthesis of Indapamide

The following protocol details the synthesis of the antihypertensive drug **Indapamide** from **4-chloro-3-sulfamoylbenzoic acid**, via its acid chloride, and 1-amino-2,3-dihydro-2-methyl-1H-indole [5].

Reagents and Materials

- **4-Chloro-3-sulfamoylbenzoic acid**
- Thionyl chloride (SOCl₂)
- 1-Amino-2,3-dihydro-2-methyl-1H-indole
- Triethylamine (Et₃N)
- Anhydrous tetrahydrofuran (THF)
- Toluene
- Acetonitrile
- Methylene chloride (DCM)
- Mixture of water and concentrated ammonia (80:20 v/v)
- Decolorizing carbon (e.g., black CN1)

Experimental Procedure

Step 1: Preparation of 4-Chloro-3-sulphamoylbenzoyl Chloride

- Convert 4-chloro-3-sulphamoylbenzoic acid into its corresponding **acid chloride** by reaction with **thionyl chloride (SOCl₂)**. The specific stoichiometry for this step should be optimized based on standard acid chloride preparation procedures.

Step 2: Coupling Reaction to Form Indapamide

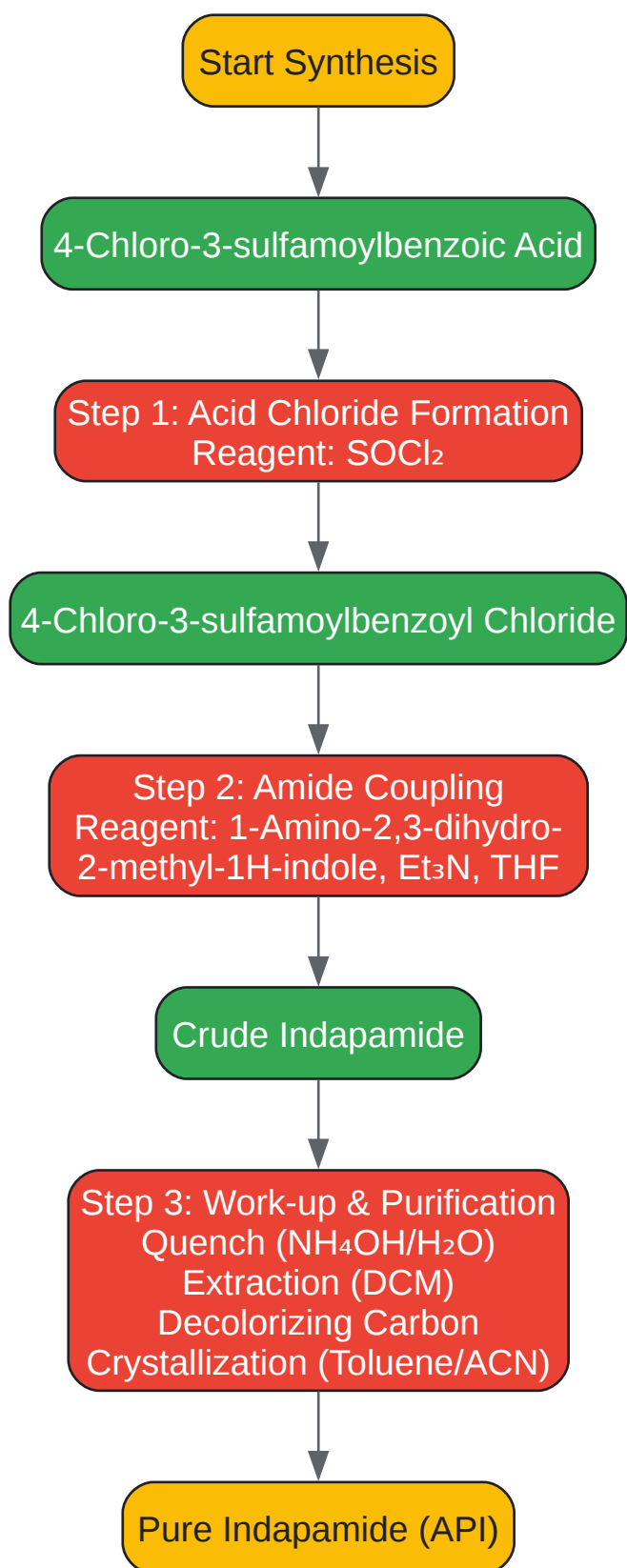
- Dissolve the obtained 4-chloro-3-sulphamoylbenzoyl chloride in **anhydrous tetrahydrofuran (THF)**.
- To this solution, add **1-amino-2,3-dihydro-2-methyl-1H-indole** and an **excess of triethylamine** (acting as a base to scavenge HCl). The molar ratio of the amine to the acid chloride should be determined for optimal yield.
- Stir the reaction mixture for **approximately 24 hours** at room temperature (or under conditions optimized for completion).

- After the reaction is complete, cool the mixture and carefully add **100 mL of a cold water/concentrated ammonia solution (80:20 v/v)** with stirring. This quenches any remaining acid chloride and neutralizes the reaction.
- Stir for an additional **15 minutes** and then transfer the mixture to a separatory funnel.
- Extract the product by separating the **organic phase** and then **reextracting the aqueous phase with 20 mL of methylene chloride**.
- Combine the organic extracts and wash them with water and brine if necessary.
- Dry the organic phase over an appropriate drying agent (e.g., anhydrous Na₂SO₄), filter, and concentrate under reduced pressure to obtain the crude product.

Step 3: Purification and Crystallization

- Dissolve the crude indapamide in a minimal volume of a **mixture of toluene and acetonitrile (15:45 v/v)** by heating if necessary.
- Add **0.5 g of decolorizing carbon** (e.g., black CN1), stir for a few minutes, and then filter the hot solution to remove the carbon.
- Concentrate the filtrate and allow it to cool slowly to room temperature or in an ice bath to promote crystallization.
- Collect the crystals by filtration.
- For further purification, the filter residue can be turned into a paste again mechanically for **30 minutes with 50 mL of the toluene/acetonitrile (15:45 v/v)** mixture. Filter and dry the purified product in an oven under vacuum.

The following workflow diagram summarizes the key stages in the synthesis of Indapamide:



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Handling, Safety, and Regulatory Information

4-Chloro-3-sulfamoylbenzoic acid should be handled with appropriate care to ensure personnel safety and product integrity. It is recommended to store the material in a **cool, dry, and dark place**, preferably below 15°C [1] [2].

Safety Profile

Table 3: Health Hazard and Safety Precautions

Aspect	Details
GHS Pictogram	[1] [2]
Signal Word	Warning [1] [2]

| **Hazard Statements** | H315: Causes skin irritation. H319: Causes serious eye irritation. [1] [2] | | **Precautionary Statements** | P264: Wash skin thoroughly after handling. P280: Wear protective gloves/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P332+P313: If skin irritation occurs: Get medical advice/attention. [1] [2] | | **First Aid Measures** | In case of contact with eyes, rinse immediately with plenty of water for several minutes and seek medical attention if irritation persists. In case of skin contact, wash with soap and plenty of water [1] [2]. |

Regulatory and Quality Control

In pharmaceutical development, **4-Chloro-3-sulfamoylbenzoic acid** is used as a **reference standard** in analytical research to ensure consistency of formulations [4]. It is critical for **analytical method development (AMV)**, **Quality Control (QC)**, and the commercial production of drugs like Indapamide, particularly in filings for **Abbreviated New Drug Applications (ANDA)** [4].

Analytical Characterization Methods

For comprehensive characterization, the following spectroscopic and computational methods are recommended, which were successfully applied to this compound [3]:

- **FT-IR Spectroscopy:** The Fourier-transform infrared spectrum should be recorded in the range of 450 to 4000 cm^{-1} using the KBr pellets method. This confirms the presence of functional groups like the sulfonamide and carboxylic acid.
- **FT-Raman Spectroscopy:** The Raman spectrum can be recorded using a Nd:YAG laser source (1064 nm) in the range of 50–4000 cm^{-1} , providing complementary vibrational data.
- **Nuclear Magnetic Resonance (NMR):** Both ^1H and ^{13}C NMR are essential for confirming the molecular structure and purity in solution.
- **Single-Crystal X-ray Diffraction (SCXRD):** This technique provides unambiguous confirmation of the three-dimensional molecular structure and intermolecular interactions in the solid state.
- **Computational Studies (DFT):** Density Functional Theory calculations can be performed to optimize the molecular geometry, calculate vibrational frequencies, and predict global and local reactivity descriptors (e.g., Fukui functions, HOMO-LUMO energies). These calculations help validate experimental data and provide insights into the molecule's reactive sites [3].

Conclusion

4-Chloro-3-sulfamoylbenzoic acid is a structurally simple yet highly valuable intermediate in organic and medicinal chemistry. Its primary application in the synthesis of the antihypertensive drug **Indapamide** underscores its pharmaceutical importance [5] [4]. The detailed protocol for this synthesis, along with robust analytical characterization methods, provides researchers with a reliable framework for its use in drug development projects. Furthermore, the compound's membership in the **sulfamoyl benzoic acid** class links it to ongoing research into novel bioactive molecules, such as specific GPCR agonists [6]. Adherence to the outlined safety and handling guidelines is imperative for its safe and effective use in the laboratory.

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